

N-Acetylhistidine: An Endogenous Metabolite in the Vertebrate Brain

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *N*-Acetylhistidine

Cat. No.: B147229

[Get Quote](#)

An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

Abstract

N-Acetylhistidine (NAH) is an endogenous amino acid derivative found within the nervous system of vertebrates. Its distribution and concentration exhibit a remarkable phylogenetic dichotomy, being a prominent metabolite in the brains of poikilothermic (cold-blooded) vertebrates, while present in significantly lower concentrations in homeothermic (warm-blooded) species, including mammals. This technical guide provides a comprehensive overview of the current understanding of NAH in the brain, focusing on its biosynthesis, metabolism, and purported physiological roles. We present available quantitative data, detail established and adaptable experimental protocols for its study, and provide visual representations of its metabolic pathway and the leading hypothesis regarding its function.

Introduction

N-Acetylhistidine is an acetylated derivative of the essential amino acid L-histidine. For decades, its presence in the brain has been noted, yet its precise function, particularly in mammals, remains an area of active investigation. In poikilothermic vertebrates such as fish, amphibians, and reptiles, NAH is a major osmolyte in the brain, existing in high millimolar concentrations.^{[1][2]} Conversely, in the mammalian brain, N-acetylaspartate (NAA) assumes this role as the predominant acetylated amino acid, with NAH typically found in only trace amounts.^{[2][3]} Despite its low abundance in mammals, recent advanced metabolomic analyses have confirmed the presence of NAH in human plasma and cerebrospinal fluid, suggesting it is

a conserved, albeit quantitatively minor, component of human neurochemistry.[4] This guide aims to consolidate the existing knowledge on cerebral NAH to facilitate further research into its potential physiological and pathological significance.

Biosynthesis and Metabolism

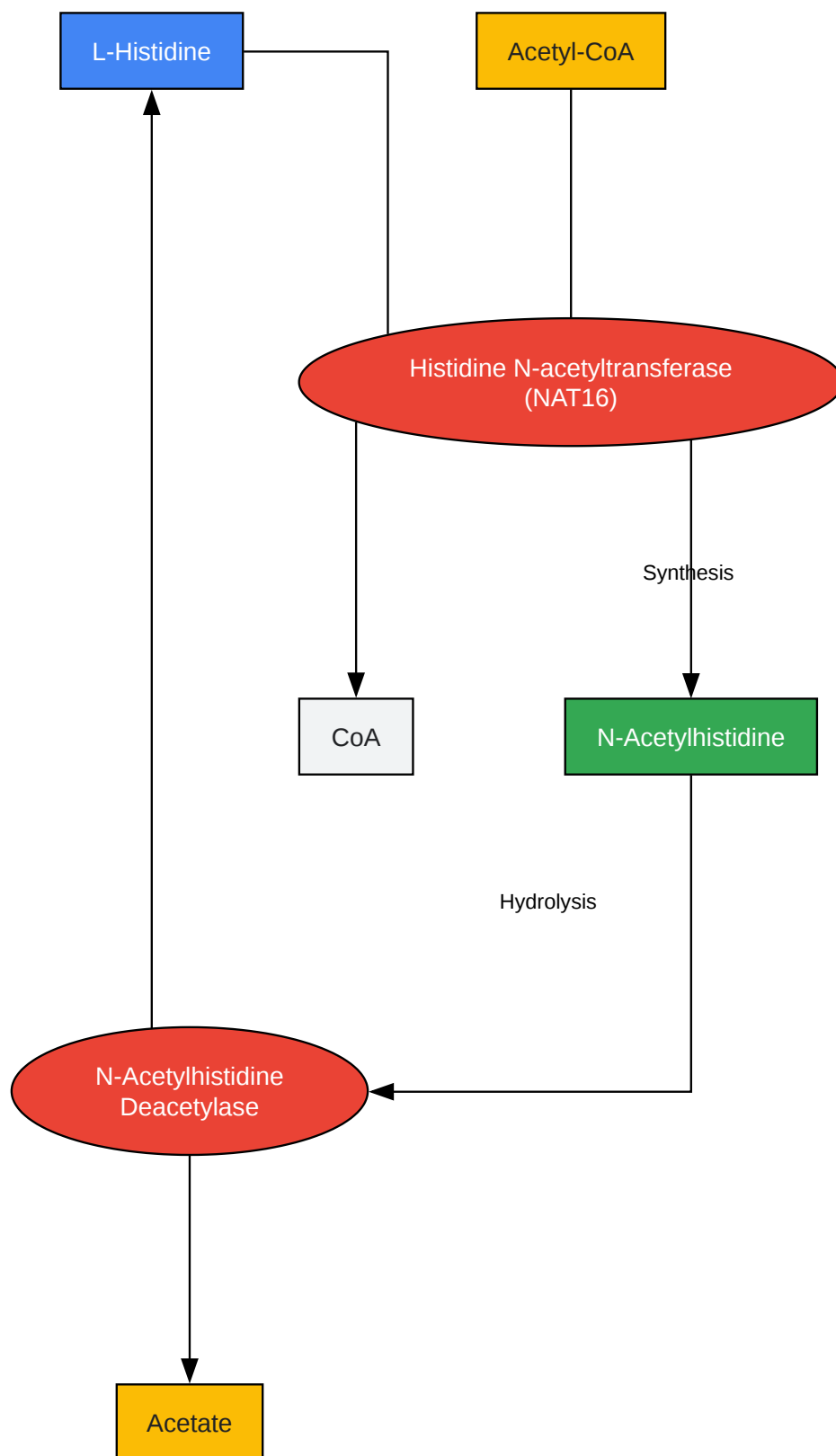
The metabolic pathway of **N-Acetylhistidine** is a relatively simple enzymatic cycle involving synthesis and degradation, which in some specialized tissues, is highly compartmentalized.

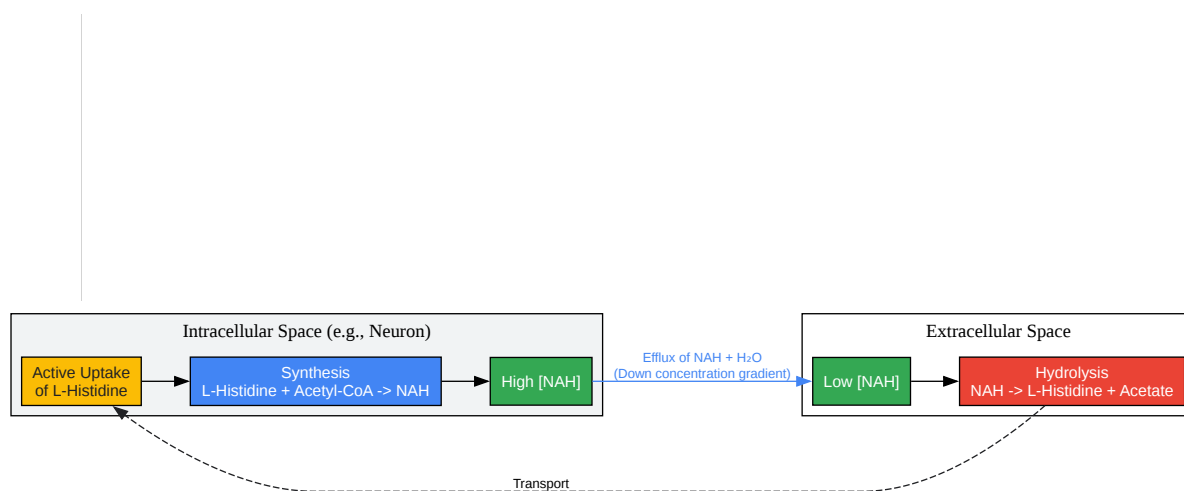
2.1. Biosynthesis

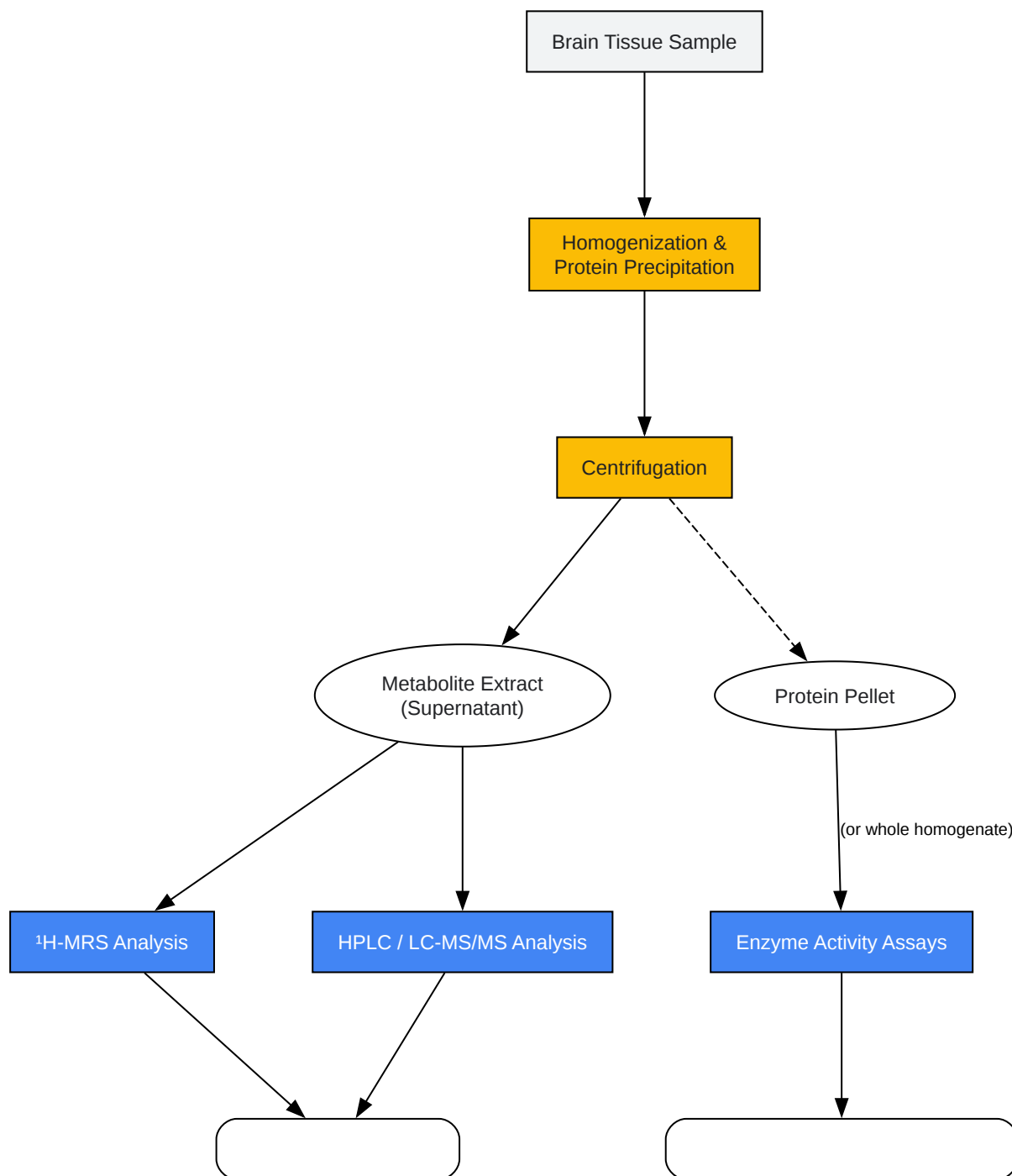
N-Acetylhistidine is synthesized via the enzymatic transfer of an acetyl group from acetyl-coenzyme A (acetyl-CoA) to the alpha-amino group of L-histidine.[2] This reaction is catalyzed by the enzyme histidine N-acetyltransferase (EC 2.3.1.33).[2] The gene responsible for encoding this enzyme in fish has been identified, and its human homolog is N-acetyltransferase 16 (NAT16).[5][6] Interestingly, while fish HISAT readily synthesizes NAH, the recombinant human NAT16 protein exhibits only minimal activity for NAH synthesis in vitro, suggesting potential differences in regulation or substrate specificity in mammals.[5]

2.2. Degradation

The hydrolysis of NAH back to L-histidine and acetate is carried out by the enzyme **N-acetylhistidine** deacetylase (also referred to as acylase or amidohydrolase).[2][7] In some systems, such as the fish eye, a striking spatial separation of the synthetic and degradative enzymes exists. NAH is synthesized within the lens cells but cannot be catabolized there. For hydrolysis, it is exported to the surrounding ocular fluid where the deacetylase is located.[2][8] The resulting L-histidine is then actively transported back into the lens for re-synthesis into NAH, forming a continuous, energy-dependent cycle.[2]







[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. pubs.rsna.org [pubs.rsna.org]
- 2. N-acetyl-L-histidine, a Prominent Biomolecule in Brain and Eye of Poikilothermic Vertebrates - PMC [pubmed.ncbi.nlm.nih.gov]
- 3. researchgate.net [researchgate.net]
- 4. The molecular basis for acetylhistidine synthesis by HisAT/NAT16 - PMC [pubmed.ncbi.nlm.nih.gov]
- 5. An ectotherm homologue of human predicted gene NAT16 encodes histidine N-acetyltransferase responsible for N α -acetylhistidine synthesis - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. The molecular basis for acetylhistidine synthesis by HisAT/NAT16 - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. Similarity of tuna N-acetylhistidine deacetylase and cod fish anserinase - PubMed [pubmed.ncbi.nlm.nih.gov]
- 8. N-acetyl-L-histidine, a Prominent Biomolecule in Brain and Eye of Poikilothermic Vertebrates - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [N-Acetylhistidine: An Endogenous Metabolite in the Vertebrate Brain]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b147229#n-acetylhistidine-as-an-endogenous-metabolite-in-the-brain>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com